

Comprehensive Safety and Handling Guide for E6801

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: E6801

Cat. No.: B1671027

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Disclaimer: The chemical identifier "**E6801**" is not standard. This guide provides safety information for two possible interpretations: 6801 MULTILEC® Industrial Oil, a hydrocarbon-based lubricant, and Tetrachloroethylene, a hazardous solvent found in a similarly named product, "E-6800." Always verify the chemical identity using the manufacturer's Safety Data Sheet (SDS) before handling.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for laboratory, research, and drug development professionals.

Section 1: Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure to hazardous chemicals. The required level of protection depends on the specific chemical and the nature of the task.

PPE for 6801 MULTILEC® Industrial Oil

This product is a combustible industrial oil. While it has low volatility, prolonged contact can cause skin irritation.

Recommended PPE:

PPE Category	Specification	Purpose
Eye/Face Protection	Safety glasses or goggles.	Protects against splashes.
Hand Protection	Chemical-resistant gloves (e.g., PVC, neoprene, or nitrile).[1]	Prevents skin contact and irritation.
Body Protection	Long-sleeved clothing or lab coat.	Minimizes skin exposure.
Footwear	Safety footwear or boots (e.g., rubber).[1]	Protects against spills.
Respiratory	Not typically required under normal use with adequate ventilation.[2]	

PPE for Tetrachloroethylene

Tetrachloroethylene is a hazardous substance that is a potential carcinogen and can cause serious health effects upon exposure.[3]

Recommended PPE:

PPE Category	Specification	Purpose
Eye/Face Protection	Chemical splash goggles or a face shield.	Prevents eye contact with liquid and vapor.[4][5]
Hand Protection	Chemical-resistant gloves (e.g., Polyvinyl Alcohol, Viton®, Silver Shield®/4H®).[6]	Protects against skin absorption and irritation.
Body Protection	Chemical-resistant clothing or apron.	Prevents skin contact.
Respiratory	NIOSH-approved respirator with organic vapor cartridges. In case of high concentrations, a self-contained breathing apparatus (SCBA) may be necessary.[4]	Protects against inhalation of harmful vapors.

Section 2: Experimental Protocols and Handling

Adherence to proper handling procedures is essential for maintaining a safe laboratory environment.

Handling 6801 MULTILEC® Industrial Oil

- Ventilation: Use in a well-ventilated area.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.[1] Launder contaminated clothing separately.[1]
- Spills: In case of a spill, contain the material using sand, earth, or vermiculite.[1] Collect the absorbed material into a labeled container for disposal.[1] The spill area will be slippery.[1]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials and ignition sources.[1] Keep containers sealed when not in use.[1]

Handling Tetrachloroethylene

- Ventilation: Always handle in a chemical fume hood or with local exhaust ventilation.
- Hygiene: Avoid contact with skin, eyes, and clothing.[7] Wash hands thoroughly after handling.[6]
- Spills: For small spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.[6][8] Do not wash spills into the sewer.[6]
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible materials such as strong bases, alkali metals, and oxidizing agents.[9]

Section 3: Disposal Plan

Proper disposal of chemical waste is crucial to prevent environmental contamination and comply with regulations.

Disposal of 6801 MULTILEC® Industrial Oil

- Waste Oil: This material may be recycled if it has not been contaminated.[1]
- Contaminated Materials: Absorbent materials used for spill cleanup should be collected in a labeled, sealed container for disposal.[1]
- Regulations: Dispose of waste in accordance with local, state, and federal regulations.[2]

Disposal of Tetrachloroethylene

- Hazardous Waste: Tetrachloroethylene and materials contaminated with it are considered hazardous waste.[6][8]
- Containers: Collect all waste in clearly labeled, sealed, and chemically compatible containers.
- Disposal Methods: Disposal options include incineration with an acid scrubber to remove haloacids.[8] Land disposal is generally prohibited.[8]
- Regulations: All disposal must be conducted through a licensed hazardous waste disposal facility in accordance with all applicable regulations.

Section 4: Quantitative Data

Physical and Chemical Properties of 6801 MULTILEC® Industrial Oil

Property	Value
Flash Point	210 °C / 399.2 °F[2]
Appearance	Red liquid
Odor	Mild petroleum odor
Solubility	Insoluble in water

Physical and Chemical Properties of Tetrachloroethylene

Property	Value
Boiling Point	250°F (121°C)[4][5]
Vapor Pressure	14 mmHg at 68°F (20°C)[4][5]
Specific Gravity	1.62[4]
Molecular Weight	165.8 g/mol [4]
Solubility in Water	0.02%[4]
Appearance	Colorless liquid[4]
Odor	Chloroform-like odor[4]

Section 5: Workflow Diagrams

The following diagrams illustrate the safe handling workflow for hazardous chemicals.

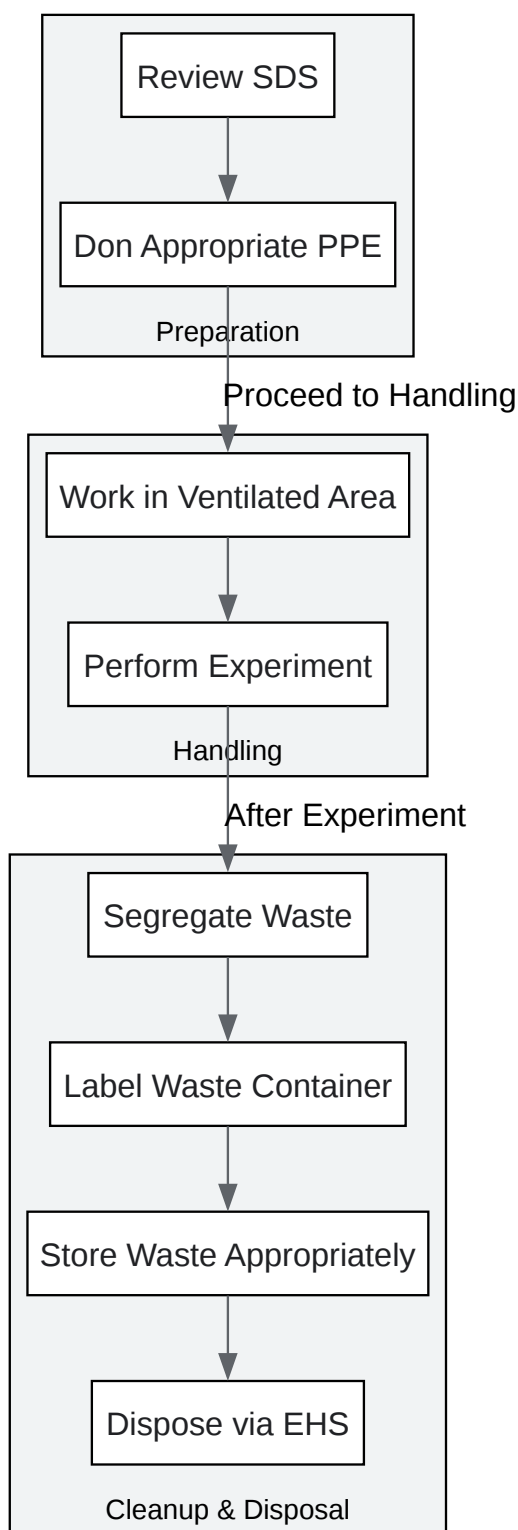


Figure 1: Safe Chemical Handling Workflow

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Caption: Safe Chemical Handling Workflow

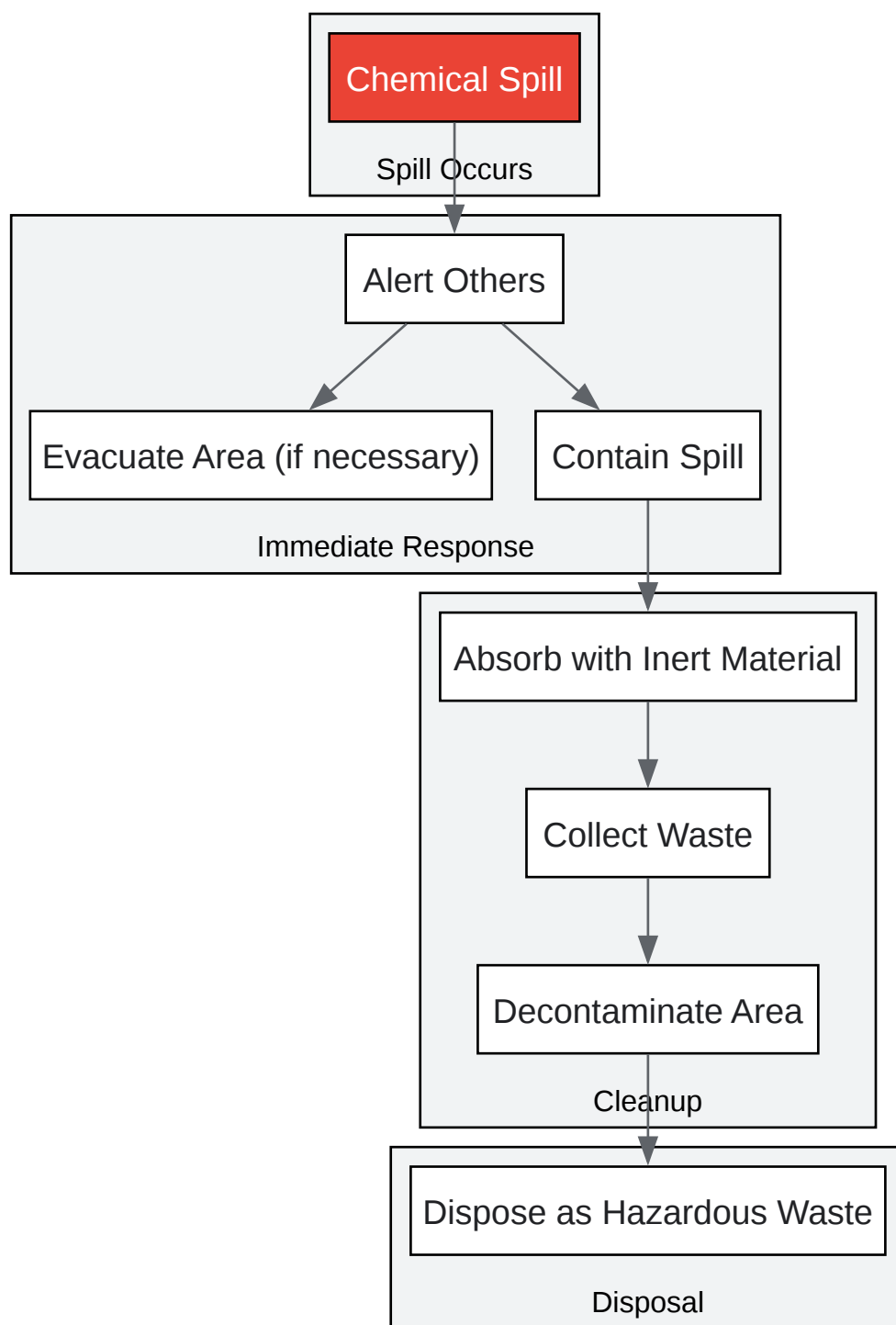


Figure 2: Chemical Spill Response Workflow

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Caption: Chemical Spill Response Workflow

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